

Essential Safety and Handling Protocols for Methylene Chloride (Dichloromethane)

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Compound of Interest

Compound Name: ICAM-1988

Cat. No.: B1674256

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Disclaimer: The substance "**ICAM-1988**" is not a recognized chemical identifier. This guide has been prepared using Methylene Chloride (Dichloromethane, DCM), a common laboratory solvent, as a substitute to provide a comprehensive template for safety, handling, and disposal protocols. Researchers, scientists, and drug development professionals should always consult the specific Safety Data Sheet (SDS) for any chemical they are using.

This document provides essential, immediate safety and logistical information for handling Methylene Chloride, including operational and disposal plans.

Hazard Identification and Immediate Precautions

Methylene Chloride is a volatile, colorless liquid with a chloroform-like odor. It is classified as a probable human carcinogen and can cause significant health effects with acute or chronic exposure.^{[1][2][3]}

- **Acute Hazards:** Inhalation can depress the central nervous system, leading to dizziness, headache, nausea, and at high concentrations, loss of consciousness and death.^{[3][4]} It is an irritant to the skin, eyes, and respiratory tract.^{[1][5]}
- **Chronic Hazards:** Prolonged exposure is linked to an increased risk of liver and lung cancer.^[6] It may cause damage to the liver, blood, kidneys, and cardiovascular system.^{[1][2][5]} Methylene chloride is metabolized by the body to carbon monoxide, which reduces the blood's oxygen-carrying capacity.^[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety. Standard nitrile gloves are not sufficient for protection as Methylene Chloride penetrates them readily.^{[7][8][9]}

Protection Type	Specification	Rationale
Hand Protection	Double gloving is recommended for small quantities. ^[7] The inner glove should be polyethylene (PE) or a laminate, with an outer glove of nitrile or neoprene for puncture resistance. ^[10] For larger volumes or spills, heavy-duty gloves such as Viton®, polyvinyl alcohol (PVA), or SilverShield®/4H® are required. ^{[1][9][11]}	Prevents skin contact and absorption. Methylene Chloride penetrates many standard glove materials quickly.
Eye & Face Protection	ANSI-approved safety goggles are the minimum requirement. ^[9] A face shield must be worn in conjunction with goggles when there is a splash hazard. ^{[1][10]}	Protects eyes and face from splashes and vapors.
Body Protection	A buttoned, full-length laboratory coat must be worn. ^[9] For larger quantities, a chemical-resistant apron over the lab coat is necessary. ^{[1][10]}	Protects against skin contact from spills and splashes.
Respiratory Protection	All work must be conducted in a certified chemical fume hood. ^{[1][7][11]} If exposure limits are exceeded, a supplied-air respirator is required. Filter cartridge respirators are not effective against Methylene Chloride. ^[10]	Prevents inhalation of harmful vapors.

Quantitative Data and Exposure Limits

Property	Value
Chemical Formula	CH ₂ Cl ₂
Molecular Weight	84.93 g/mol
Boiling Point	39 °C / 102.2 °F[12]
Melting Point	-97 °C / -142.6 °F[12]
Vapor Density	2.93 (Air = 1.0)[12]
OSHA PEL (8-hr TWA)	25 ppm[8][9]
OSHA STEL (15-min)	125 ppm[8][9]
IARC Carcinogen Classification	Group 2A: Probably carcinogenic to humans[2] [5]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; STEL: Short-Term Exposure Limit; IARC: International Agency for Research on Cancer.

Operational Plans: Handling and Storage

Engineering Controls:

- All procedures involving Methylene Chloride must be performed within a properly functioning and certified chemical fume hood.[1][9][11]
- Use in a well-ventilated area is crucial to maintain vapor concentrations below exposure limits.[13]

Safe Handling Practices:

- Avoid direct contact with skin and eyes and prevent inhalation of vapors.[9][13]
- Do not work alone when handling this chemical.[1]
- Keep containers tightly sealed when not in use.[2]

- After handling, wash hands and any exposed skin thoroughly with soap and water.[3]

Storage:

- Store in a cool, dry, well-ventilated area away from direct sunlight, heat sources, and flames. [6][14]
- Store in tightly sealed, properly labeled containers.[13][14]
- Segregate from incompatible materials such as strong oxidizers, strong acids, and reactive metals like aluminum, magnesium, sodium, and potassium.[2][8][14]
- Use secondary containment to prevent spills.[7]

Emergency and Disposal Plans

Spill Response:

- Small Spills (<1 L): If trained, use an appropriate spill kit with absorbent material to contain the spill.[11] Ensure proper PPE is worn. Evacuate and ventilate the area.
- Large Spills (>1 L): Evacuate the area immediately. Alert emergency personnel and the institution's environmental health and safety office. Do not attempt to clean up large spills without specialized training and equipment.[2]

First Aid:

- Inhalation: Move the person to fresh air immediately.[11][12] If breathing is difficult, administer oxygen. Seek immediate medical attention.[12]
- Skin Contact: Remove contaminated clothing immediately. Flush the affected skin with plenty of soap and water for at least 15 minutes.[11][12]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.[12] Seek immediate medical attention.
- Ingestion: Do not induce vomiting.[4] Rinse mouth with water and seek immediate medical attention.

Disposal Plan:

- Methylene Chloride and any materials contaminated with it (e.g., gloves, absorbent pads) must be disposed of as hazardous waste.[\[3\]](#)[\[6\]](#)
- Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams.
- Follow all local, state, and federal regulations for hazardous waste disposal, typically through a licensed contractor.[\[4\]](#)[\[6\]](#)
- Never dispose of Methylene Chloride down the sink.[\[11\]](#)

Experimental Protocol: Liquid-Liquid Extraction

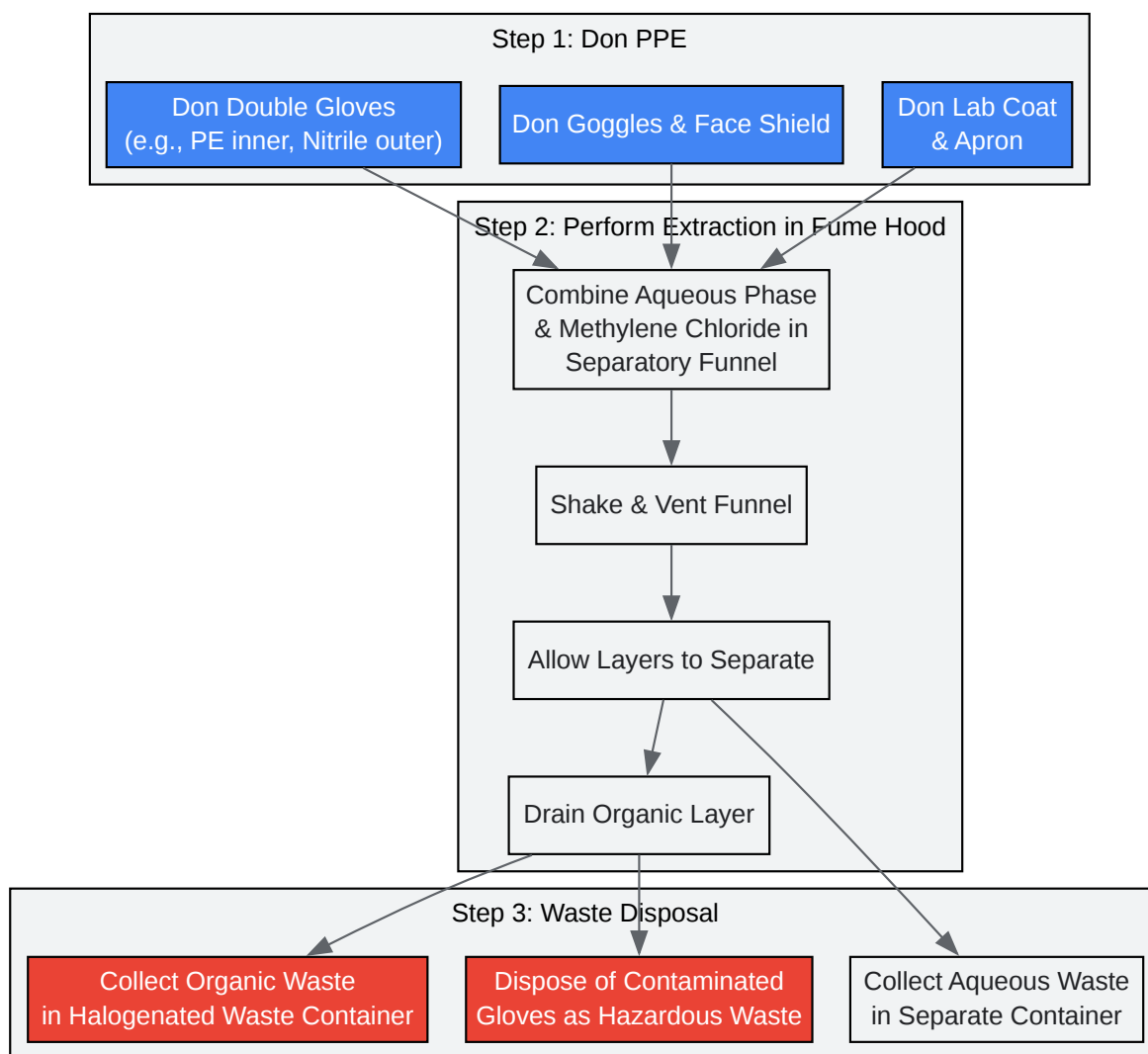
Methylene Chloride is commonly used as an organic solvent for liquid-liquid extraction to separate compounds based on their differential solubility.

Methodology:

- Preparation: Ensure all work is conducted in a chemical fume hood while wearing the appropriate PPE as specified in Section 2.
- Combine Phases: Add the aqueous solution containing the compound of interest and the Methylene Chloride to a separatory funnel.
- Extraction: Stopper the funnel and invert it gently. Vent the funnel frequently by opening the stopcock to release pressure built up from vapor. Shake the funnel for 1-2 minutes to ensure thorough mixing of the two phases.[\[15\]](#)
- Separation: Place the separatory funnel in a ring stand and allow the layers to fully separate. Methylene Chloride is denser than water and will be the bottom layer.
- Drain Layers: Carefully drain the lower organic (Methylene Chloride) layer into an Erlenmeyer flask.[\[15\]](#)
- Repeat (if necessary): For efficient extraction, the process may be repeated with fresh portions of Methylene Chloride.[\[15\]](#)

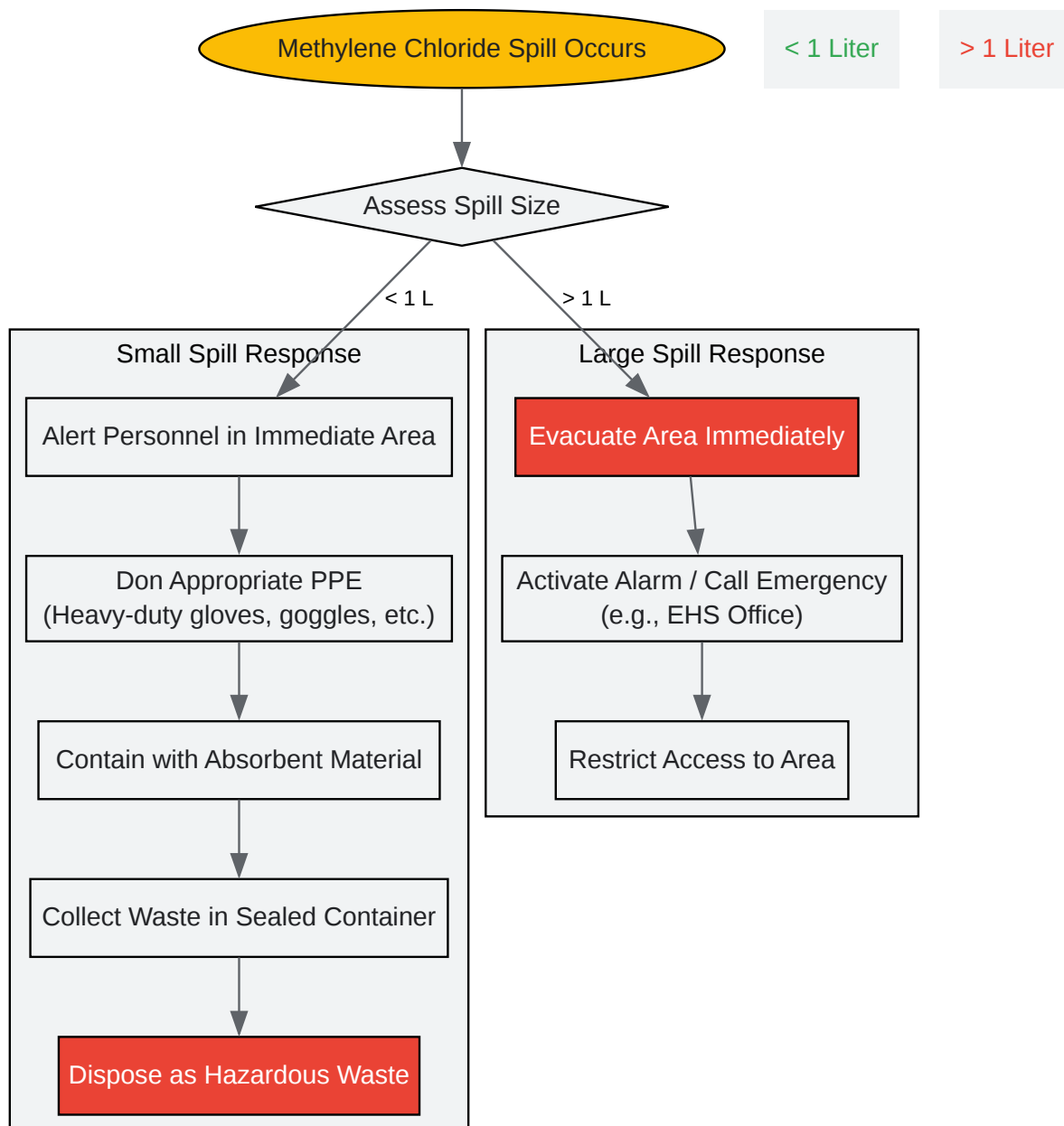
- Waste Collection: Drain the remaining aqueous layer into a separate container. All Methylene Chloride-containing layers must be disposed of as halogenated organic waste.

Diagrams and Workflows



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Caption: Workflow for a liquid-liquid extraction using Methylene Chloride.



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Caption: Decision workflow for responding to a Methylene Chloride spill.

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